

Best practices for Solvent Yellow 82 solution storage

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Compound of Interest

Compound Name: Solvent Yellow 82

CAS No.: 12227-67-7

Cat. No.: B1174984

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Technical Support Center: Solvent Yellow 82

This technical support center provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **Solvent Yellow 82** solutions.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for a **Solvent Yellow 82** solution?

A1: **Solvent Yellow 82** solutions should be stored in a cool, dry, and well-ventilated area.^[1] It is crucial to keep them in tightly sealed containers to prevent solvent evaporation and contamination.^{[2][3][4][5]} The storage area should be protected from heat, direct sunlight, and any sources of ignition.^{[2][6][7]}

Q2: What type of container is recommended for storing **Solvent Yellow 82** solutions?

A2: Solutions should be stored in their original containers whenever possible.^{[2][6]} If transferring to a different container, ensure it is compatible with the solvent used. For instance, while glass or plastic containers may be suitable for some solvents, acidic solvents should not

be stored in metal containers due to the risk of corrosion.[1] The container must be capable of being sealed tightly.[2][3]

Q3: How long can I store a **Solvent Yellow 82** solution?

A3: The stability and shelf life of a **Solvent Yellow 82** solution depend on the solvent used and the storage conditions. When stored as recommended in a cool, dry place with tightly sealed containers, the dye itself is stable.[5] For prepared solutions, it is best practice to prepare fresh solutions for critical experiments. However, if stored properly, the solution can remain stable for a reasonable period. Regularly inspect the solution for any signs of precipitation or color change before use.

Q4: What are the signs of degradation or instability in a **Solvent Yellow 82** solution?

A4: Signs of degradation may include a noticeable change in color, the formation of precipitate, or a decrease in staining/coloring efficacy. If you observe any of these, it is recommended to discard the solution and prepare a fresh one.

Q5: Is **Solvent Yellow 82** compatible with all organic solvents?

A5: **Solvent Yellow 82** exhibits good solubility in a wide range of organic solvents, including ketones, alcohols, and esters.[8] However, its solubility can vary significantly between different solvents. It is generally insoluble in water.[2][5] Always consult solubility data before preparing a solution.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Precipitate forms in the solution upon storage.	1. The solution is supersaturated. 2. The storage temperature is too low. 3. The solvent has evaporated over time. 4. The solution is contaminated.	1. Gently warm the solution and agitate to redissolve the precipitate. If it persists, filter the solution. 2. Store the solution at a slightly warmer, controlled room temperature. 3. Ensure the container is tightly sealed. If solvent has evaporated, you may need to add a small amount of fresh solvent to redissolve the dye. 4. Discard the solution and prepare a fresh one using clean glassware.
The color intensity of the solution appears to have faded.	1. Exposure to direct sunlight or strong light. 2. The solution has degraded over time.	1. Store solutions in amber bottles or in a dark place to protect from light. 2. Prepare a fresh solution for your experiment.
Inconsistent experimental results using the same solution.	1. The solution was not properly mixed before use. 2. The solution has partially evaporated, leading to a higher concentration.	1. Always ensure the solution is homogeneous by gently agitating it before taking an aliquot. 2. Check for signs of evaporation and ensure the container is always tightly sealed after use.

Quantitative Data

Solubility of **Solvent Yellow 82** in Various Organic Solvents at Room Temperature (22-25°C)

Solvent	Solubility (g/L)
Methyl Ethyl Ketone (MEK)	500 min[8]
Butyl Cellosolve	500[9]
Ethyl Cellosolve	500[9]
N-Butanol	400[9]
Toluene	500[9]
Xylene	450[9]
Cyclohexanone	500[9]
Methanol	450[9]
Ethanol	400[9]
Ethyl Acetate	400[9]
Isopropanol	400[9]
Diacetone Alcohol	500[10]

Note: These values are a guide, as metal complex dyes may not form true solutions in the same way as inorganic salts.[9]

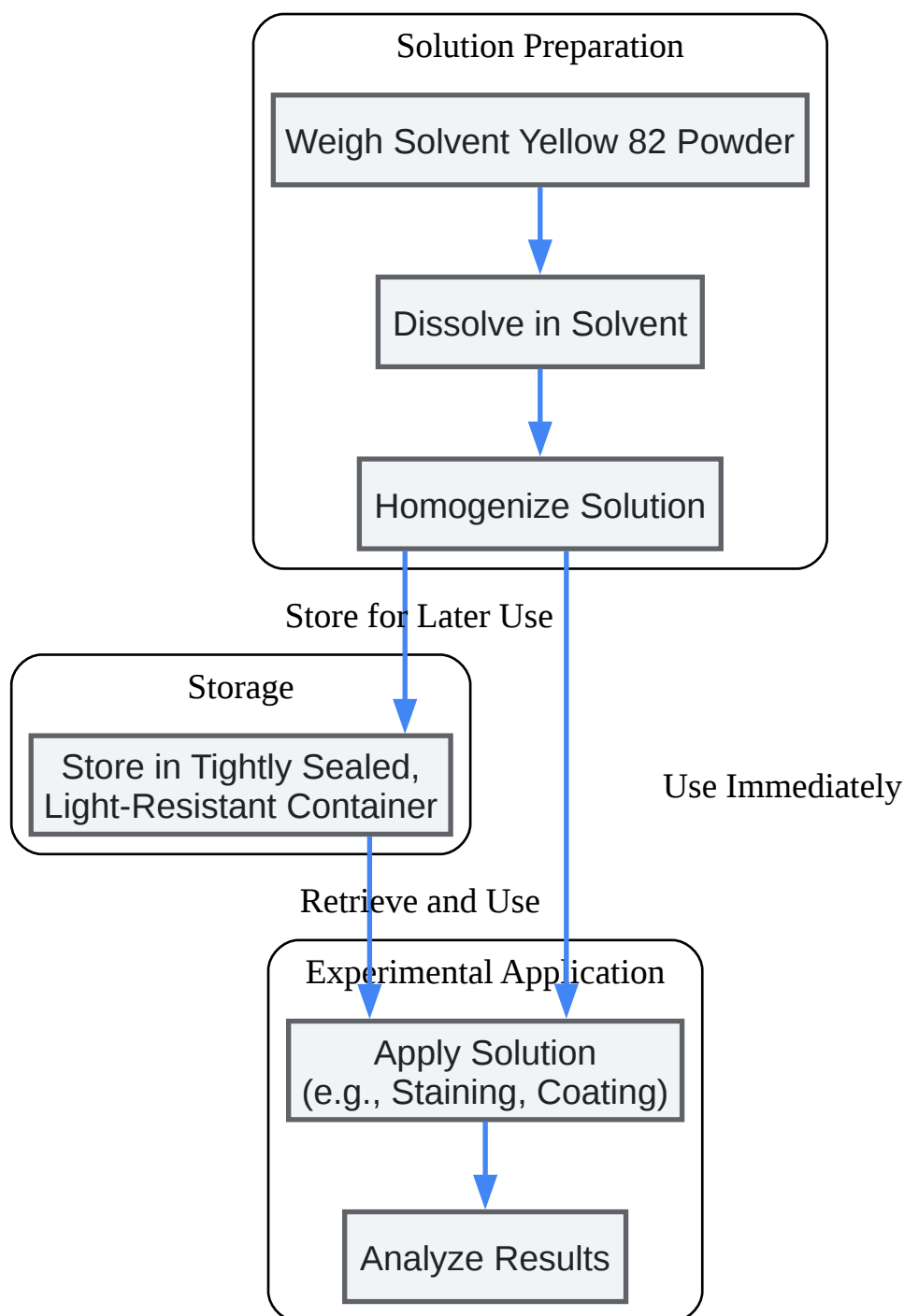
Experimental Protocols

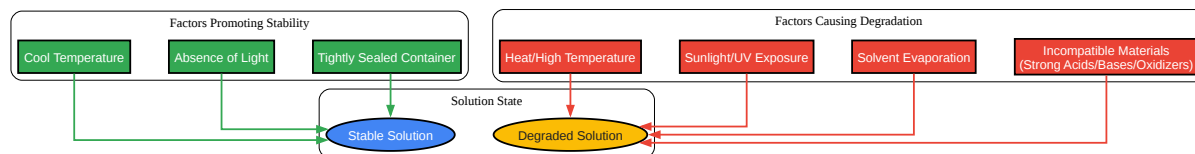
Protocol for Preparation of a Stock Solution of **Solvent Yellow 82**

- Materials:
 - **Solvent Yellow 82** powder
 - Appropriate organic solvent (e.g., Methyl Ethyl Ketone)
 - Volumetric flask
 - Magnetic stirrer and stir bar

- Weighing scale
- Procedure:
 1. Determine the desired concentration and volume of the stock solution.
 2. Accurately weigh the required amount of **Solvent Yellow 82** powder.
 3. Transfer the powder to the volumetric flask.
 4. Add a portion of the solvent to the flask (approximately half the final volume).
 5. Place the flask on a magnetic stirrer and stir until the powder is completely dissolved.
 6. Once dissolved, add the solvent to the final volume mark on the flask.
 7. Stopper the flask and invert it several times to ensure the solution is homogeneous.
 8. Transfer the solution to a properly labeled, tightly sealed storage container.

Visualizations





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